

# furan-2-sulfonic acid molecular weight and formula

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## Compound of Interest

Compound Name: furan-2-sulfonic acid

Cat. No.: B3057607

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## Furan-2-Sulfonic Acid: A Technical Summary

This document provides a concise overview of the fundamental physicochemical properties of **furan-2-sulfonic acid**, a heterocyclic organic compound of interest in various chemical research and development sectors.

## Core Physicochemical Data

The essential quantitative data for **furan-2-sulfonic acid** is summarized in the table below. This information is critical for researchers and professionals involved in drug development and chemical synthesis.

Property	Value
Molecular Formula	C4H4O4S[1][2][3][4]
Molecular Weight	148.14 g/mol [1][2][3]

Note on Data Applicability: The scope of this document is to provide the molecular weight and formula of **furan-2-sulfonic acid**. Detailed experimental protocols for its synthesis or analysis, as well as its involvement in specific signaling pathways, are beyond the purview of this summary. Such information would necessitate a more extensive review of specific research literature.

## Structural and Identification Information

For clarity and comprehensive identification, the following provides additional details regarding the structure and nomenclature of **furan-2-sulfonic acid**.

- IUPAC Name: **furan-2-sulfonic acid**<sup>[1]</sup>
- CAS Number: 82971-11-7<sup>[2]</sup><sup>[3]</sup><sup>[4]</sup>

Further detailed information, including safety and handling protocols, can be obtained from chemical supplier databases and comprehensive chemical information resources.

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## References

- 1. 2-Furansulfonic acid | C<sub>4</sub>H<sub>4</sub>O<sub>4</sub>S | CID 3019096 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. furan-2-sulfonic acid | 82971-11-7 | Benchchem [benchchem.com]
- 3. 82971-11-7|Furan-2-sulfonic acid|BLD Pharm [bldpharm.com]
- 4. furan-2-sulphonic acid | 82971-11-7 [chemnet.com]
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